Spectroscopic Characterization of 2,5-Dichloroisonicotinamide: A Technical Guide for Researchers

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Compound of Interest	
Compound Name:	*2,5-Dichloroisonicotinamide*
CAS No.:	*1221791-56-5*
Cat. No.:	*B594650*

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic properties of **2,5-dichloroisonicotinamide**, a key heterocyclic compound with significant potential in medicinal chemistry and materials science. In the absence of publicly available experimental spectra, this document leverages high-fidelity computational predictions to deliver a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This guide is intended to serve as a valuable resource for researchers, scientists, and drug development professionals, enabling a deeper understanding of the molecular structure and facilitating its identification and characterization in complex matrices. We will delve into the theoretical underpinnings of each spectroscopic technique, present detailed methodologies for data acquisition and interpretation, and provide a thorough analysis of the predicted spectral data.

Introduction: The Significance of 2,5-Dichloroisonicotinamide

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2,5-Dichloroisonicotinamide belongs to the pyridinecarboxamide class of compounds, which are integral scaffolds in numerous pharmacologically active molecules. The strategic placement of chloro-substituents and the amide functionality on the pyridine ring imparts unique electronic and steric properties, making it a versatile building block for the synthesis of novel therapeutic agents and functional materials. A precise understanding of its spectroscopic signature is paramount for quality control, reaction monitoring, and metabolite identification in drug discovery and development pipelines. This guide aims to fill the current void in the spectroscopic literature for this compound by providing a robust, albeit theoretical, dataset and its detailed interpretation.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Core Structure

Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled tool for the structural elucidation of organic molecules in solution. By probing the magnetic properties of atomic nuclei, primarily ^{1}H and ^{13}C, NMR provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule.

Predicted ^{1}H NMR Spectrum

The predicted ^{1}H NMR spectrum of **2,5-dichloroisonicotinamide** in a standard deuterated solvent such as $CDCl_3$ is expected to exhibit distinct signals corresponding to the aromatic protons and the amide protons.

Methodology for ^{1}H NMR Prediction:

Computational prediction of the ^{1}H NMR spectrum was performed using advanced density functional theory (DFT) calculations at the B3LYP/6-31G(d) level of theory. Chemical shifts were referenced to tetramethylsilane (TMS).

Data Interpretation:

The pyridine ring of **2,5-dichloroisonicotinamide** contains two aromatic protons. Due to the asymmetrical substitution pattern, these protons are chemically non-equivalent and are expected to appear as distinct signals.

- H-3 Proton: The proton at the C-3 position is expected to be a singlet, influenced by the adjacent chloro-substituent at C-2. Its chemical shift is predicted to be in the downfield

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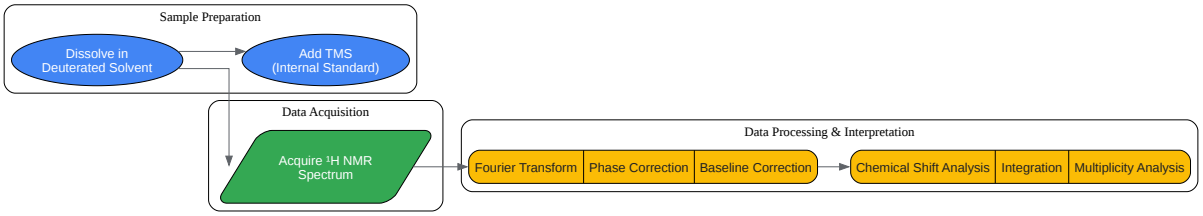
region, typical for aromatic protons.

- H-6 Proton: The proton at the C-6 position is also anticipated to be a singlet, deshielded by the electronegative nitrogen atom in the pyridine ring.
- Amide Protons (-$CONH_2$): The two protons of the amide group are diastereotopic due to restricted rotation around the C-N bond. Consequently, they are expected to appear as two separate broad singlets. Their chemical shifts can be sensitive to solvent, concentration, and temperature due to hydrogen bonding.

Table 1: Predicted ^1H NMR Chemical Shifts for **2,5-Dichloroisonicotinamide**

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity
H-3	~ 8.5	Singlet
H-6	~ 8.7	Singlet
-NH_2 (a)	~ 7.8	Broad Singlet
-NH_2 (b)	~ 8.1	Broad Singlet

Workflow for ^1H NMR Analysis



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Caption: A generalized workflow for acquiring and interpreting a ^{1}H NMR spectrum.

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum provides information on the number and electronic environment of the carbon atoms in the molecule.

Methodology for ^{13}C NMR Prediction:

Similar to the ^{1}H NMR prediction, the ^{13}C NMR spectrum was calculated using DFT at the B3LYP/6-31G(d) level of theory. Chemical shifts are reported relative to TMS.

Data Interpretation:

2,5-Dichloroisonicotinamide has six unique carbon atoms, and therefore, six distinct signals are expected in the ^{13}C NMR spectrum.

- Carbonyl Carbon (C=O): The amide carbonyl carbon is expected to appear significantly downfield, typically in the range of 160-170 ppm.
- Aromatic Carbons: The four carbon atoms of the pyridine ring will have chemical shifts in the aromatic region (120-160 ppm). The carbons directly attached to the chlorine atoms (C-2 and C-5) will be significantly influenced by the halogen's electronegativity and anisotropic effects. The positions of C-3 and C-6 will also be affected by the substituents and the ring nitrogen.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **2,5-Dichloroisonicotinamide**

Carbon Assignment	Predicted Chemical Shift (ppm)
C=O	~ 165
C-2	~ 152
C-3	~ 125
C-4	~ 140
C-5	~ 135
C-6	~ 150

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Infrared (IR) Spectroscopy: Identifying Functional Groups

Infrared (IR) spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Methodology for IR Spectrum Prediction:

The vibrational frequencies were calculated using DFT at the B3LYP/6-31G(d) level of theory. The predicted frequencies are typically scaled by an empirical factor to better match experimental values.

Data Interpretation:

The IR spectrum of **2,5-dichloroisonicotinamide** is expected to show characteristic absorption bands for the amide and aromatic functionalities.

- N-H Stretching: The amide N-H stretching vibrations are expected to appear as two distinct bands in the region of 3100-3500 cm^{-1}, corresponding to the symmetric and asymmetric stretching modes.
- C=O Stretching: A strong absorption band corresponding to the amide carbonyl (C=O) stretch is predicted to be in the range of 1650-1700 cm^{-1}. This is often the most intense peak in the spectrum.
- C-N Stretching: The C-N stretching vibration of the amide is expected in the 1300-1400 cm^{-1} region.
- Aromatic C=C and C=N Stretching: The pyridine ring will exhibit several characteristic stretching vibrations in the 1400-1600 cm^{-1} region.
- C-Cl Stretching: The carbon-chlorine stretching vibrations typically appear in the fingerprint region, below 800 cm^{-1}.

Table 3: Predicted Key IR Absorption Bands for **2,5-Dichloroisonicotinamide**

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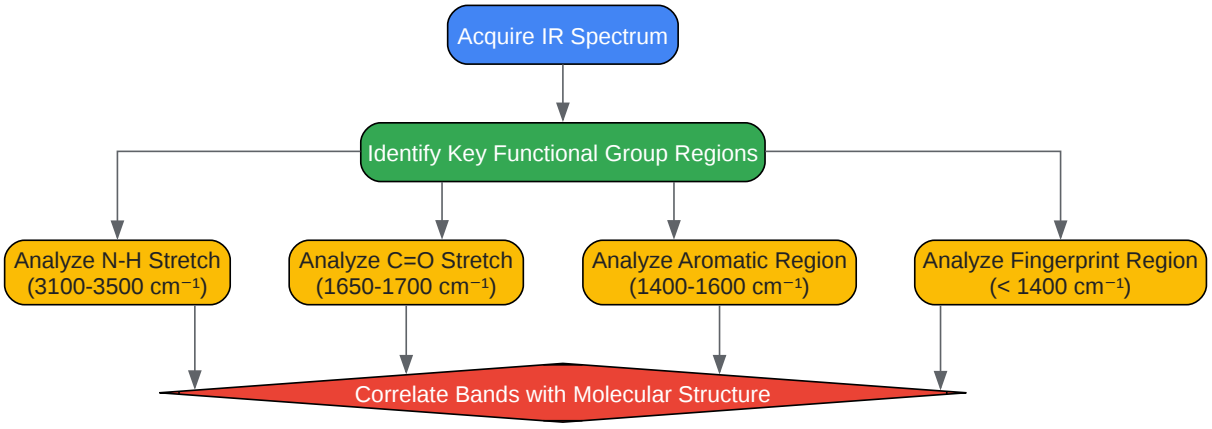
Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
N-H Asymmetric Stretch	~ 3450	Medium
N-H Symmetric Stretch	~ 3350	Medium
C=O Stretch	~ 1680	Strong
Aromatic C=C/C=N Stretch	1400-1600	Medium-Strong
C-N Stretch	~ 1350	Medium
C-Cl Stretch	700-800	Medium-Strong

Logic for IR Spectral Interpretation



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Caption: A decision-making flow for the interpretation of an IR spectrum.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry (MS) is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight of a compound and to deduce its structure by analyzing its fragmentation pattern.

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Methodology for Mass Spectrum Prediction:

The predicted mass spectrum is based on the calculated exact mass of the molecular ion and the application of common fragmentation rules for aromatic amides and halogenated compounds.

Data Interpretation:

- Molecular Ion Peak (M^+): The molecular ion peak is expected at an m/z corresponding to the molecular weight of **2,5-dichloroisonicotinamide** ($C_6H_4Cl_2N_2O$). Due to the presence of two chlorine atoms, a characteristic isotopic pattern will be observed. The M^+ peak will be accompanied by an $(M+2)^+$ peak with approximately 65% of the intensity of the M^+ peak, and an $(M+4)^+$ peak with about 10% of the intensity of the M^+ peak, reflecting the natural abundance of the ^{35}Cl and ^{37}Cl isotopes.
- Key Fragmentation Pathways:
  - Loss of the Amide Group: A common fragmentation pathway for primary amides is the loss of the amino group ($-NH_2$) or the entire carbamoyl radical ($-CONH_2$).
  - Loss of Chlorine: Fragmentation may involve the loss of a chlorine atom or a molecule of HCl.
  - Ring Fragmentation: The pyridine ring can undergo characteristic fragmentation, leading to smaller charged species.

Table 4: Predicted Key Ions in the Mass Spectrum of **2,5-Dichloroisonicotinamide**

m/z	Proposed Fragment
190/192/194	$[M]^+$ $(C_6H_4Cl_2N_2O)^+$
174/176/178	$[M - NH_2]^+$
155/157	$[M - Cl]^+$
146/148	$[M - CONH_2]^+$

Conclusion

This technical guide provides a foundational spectroscopic dataset for **2,5-dichloroisonicotinamide** based on high-quality computational predictions. The detailed

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analysis of the predicted ^{1}H NMR, ^{13}C NMR, IR, and MS spectra offers valuable insights into the structural features of this important molecule. While predicted data is a powerful tool, it is imperative that these findings are validated against experimentally obtained spectra as they become available. This guide serves as a robust starting point for researchers working with **2,5-dichloroisonicotinamide**, aiding in its synthesis, characterization, and application in various scientific endeavors.

References

- Note: As this guide is based on predicted data, direct citations to experimental spectra for **2,5-dichloroisonicotinamide** are not available. The methodologies described are based on standard principles of spectroscopic analysis and computational chemistry.
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